

O-(cyclopropylmethyl)hydroxylamine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-(cyclopropylmethyl)hydroxylamine Hydrochloride

Cat. No.: B020476

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

O-(cyclopropylmethyl)hydroxylamine hydrochloride is a versatile chemical reagent with significant applications in organic synthesis and the development of bioconjugates. Its unique structural features, combining a cyclopropylmethyl group with a hydroxylamine moiety, make it a valuable building block for creating complex molecules with tailored properties. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on experimental details and data.

Chemical and Physical Properties

O-(cyclopropylmethyl)hydroxylamine hydrochloride is a white to off-white solid. Its fundamental properties are summarized in the table below, compiled from various sources.

Property	Value	Source
CAS Number	74124-04-2	[1][2][3]
Molecular Formula	C ₄ H ₁₀ ClNO	[1][2][3]
Molecular Weight	123.58 g/mol	[1][2][3]
IUPAC Name	O-(cyclopropylmethyl)hydroxylamine;hydrochloride	[1]
Synonyms	Cyclopropylmethoxyamine hydrochloride, Cyclopropylmethoxylamine hydrochloride	[3]
Melting Point	170-172 °C	[4]
Solubility	Information not available	
Purity	Typically ≥97% (commercial sources)	[2]

Synthesis

A detailed, gram-scale synthetic protocol for the closely related O-cyclopropyl hydroxylamine hydrochloride has been reported and is adaptable for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**. The general approach involves the formation of a protected hydroxylamine derivative, followed by deprotection and salt formation.

Experimental Protocol: Synthesis of a Related O-alkyl Hydroxylamine Hydrochloride

The following procedure is adapted from a reported synthesis of a similar compound and can serve as a starting point for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**.[\[5\]\[6\]](#)

Step 1: Synthesis of N-(cyclopropylmethoxy)phthalimide

A solution of N-hydroxyphthalimide (1 equivalent) in a suitable solvent such as dimethylformamide (DMF) is treated with a base like potassium carbonate (1.5 equivalents). To this mixture, (bromomethyl)cyclopropane (1.2 equivalents) is added, and the reaction is stirred at room temperature until completion (monitored by TLC). The reaction mixture is then poured into water, and the resulting precipitate is filtered, washed with water, and dried to afford N-(cyclopropylmethoxy)phthalimide.

Step 2: Deprotection and formation of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**

The N-(cyclopropylmethoxy)phthalimide (1 equivalent) is dissolved in a suitable solvent like ethanol. Hydrazine hydrate (2-3 equivalents) is added, and the mixture is heated to reflux. After cooling, the precipitated phthalhydrazide is filtered off. The filtrate is then acidified with hydrochloric acid (in a solvent like ether or isopropanol) to precipitate the desired **O-(cyclopropylmethyl)hydroxylamine hydrochloride**. The product is collected by filtration, washed with a cold solvent, and dried under vacuum.

A reported synthesis of a similar O-cyclopropyl hydroxylamine hydrochloride yielded the final product in good yields (e.g., 78% isolated yield for a ring-substituted derivative).^{[5][6]} Purity is typically assessed by NMR and mass spectrometry.

Applications in Organic Synthesis

The primary utility of **O-(cyclopropylmethyl)hydroxylamine hydrochloride** lies in its ability to form stable oxime bonds with aldehydes and ketones. This reactivity is widely exploited in various fields, particularly in bioconjugation and medicinal chemistry.

Oxime Ligation for Bioconjugation

Oxime ligation is a powerful tool for the chemoselective coupling of molecules in a biological environment. The reaction of O-(cyclopropylmethyl)hydroxylamine with an aldehyde or ketone-functionalized biomolecule (such as a protein, peptide, or carbohydrate) results in the formation of a stable oxime linkage. This reaction is bioorthogonal, meaning it proceeds efficiently under physiological conditions without interfering with native biological processes.^[7]

The reaction kinetics can be enhanced by the use of catalysts such as aniline or its derivatives.^{[8][9]} The stability of the resulting oxime bond is a key advantage over other linkages like hydrazones.

Use as a Linker in Antibody-Drug Conjugates (ADCs)

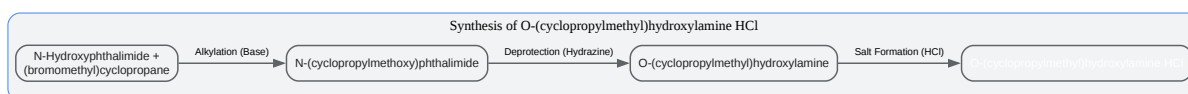
O-(cyclopropylmethyl)hydroxylamine hydrochloride can be used as a component of linkers in the construction of antibody-drug conjugates (ADCs).^{[10][11]} In this context, the hydroxylamine moiety can be used to attach a cytotoxic payload to a linker scaffold, which is then conjugated to a monoclonal antibody. The properties of the linker are crucial for the stability and efficacy of the ADC.^{[10][11]} While specific data on ADCs incorporating this exact linker is not readily available, hydroxylamine-based linkers are a subject of interest in the field.^[12]

Signaling Pathways and Biological Activity

As a synthetic building block, **O-(cyclopropylmethyl)hydroxylamine hydrochloride** does not have a direct, well-characterized biological activity or a known interaction with specific signaling pathways. Its relevance in a biological context is primarily through its incorporation into larger, biologically active molecules via the synthetic applications described above.

Visualizations

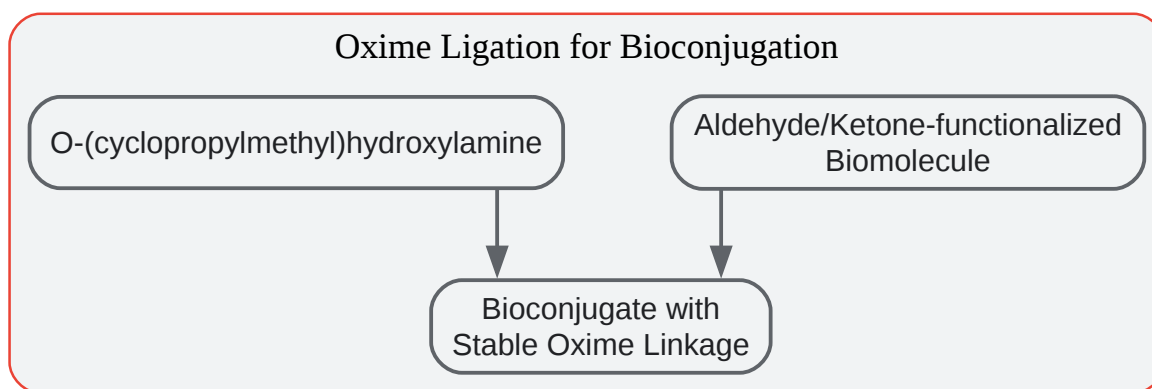
Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**.

Oxime Ligation Reaction



[Click to download full resolution via product page](#)

Caption: Schematic of the oxime ligation reaction using O-(cyclopropylmethyl)hydroxylamine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-(cyclopropylmethyl)hydroxylamine hydrochloride | C₄H₁₀ClNO | CID 11557279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. scbt.com [scbt.com]
- 4. labsolu.ca [labsolu.ca]
- 5. O-Cyclopropyl Hydroxylamines: Gram-Scale Synthesis and Utility as Precursors for N-Heterocycles - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.rsc.org [pubs.rsc.org]
- 7. Expanding the versatility and scope of the oxime ligation: rapid bioconjugation to disulfide-rich peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 8. A highly efficient catalyst for oxime ligation and hydrazone-oxime exchange suitable for bioconjugation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Rapid Oxime and Hydrazone Ligations with Aromatic Aldehydes for Biomolecular Labeling - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Drug Conjugate Linkers and Their Effects on Drug Properties - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
- 11. adc.bocsci.com [adc.bocsci.com]
- 12. adc.bocsci.com [adc.bocsci.com]
- To cite this document: BenchChem. [O-(cyclopropylmethyl)hydroxylamine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020476#o-cyclopropylmethyl-hydroxylamine-hydrochloride-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com